

physical and chemical properties of Pyrrolidone hydrotribromide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pyrrolidone hydrotribromide

Cat. No.: B2492289

[Get Quote](#)

Pyrrolidone Hydrotribromide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Pyrrolidone hydrotribromide (PHT), a stable, crystalline solid, serves as a highly selective brominating agent for ketones. This technical guide provides a detailed overview of its physical and chemical properties, applications in organic synthesis, and safety and handling protocols. The information is presented to support its use in research and development, particularly within the pharmaceutical industry where it is a key intermediate in the synthesis of compounds such as Silodosin.^{[1][2]} This document consolidates available data on its molecular structure, reactivity, and spectral characteristics, offering a valuable resource for chemical professionals.

Introduction

Pyrrolidone hydrotribromide, systematically named 2-pyrrolidinone hydrotribromide, is an organic compound that has gained prominence as a specialized reagent in organic synthesis. Its primary utility lies in its ability to selectively brominate ketones at the α -position, a crucial transformation in the synthesis of many pharmaceutical and fine chemical products.^{[3][4]} As a solid, PHT offers advantages in handling and safety over liquid bromine.

Physical and Chemical Properties

Pyrrolidone hydrotribromide is an orange to dark red crystalline solid.^{[1][2]} It is recognized for its stability under normal storage conditions. A comprehensive summary of its physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **Pyrrolidone Hydrotribromide**

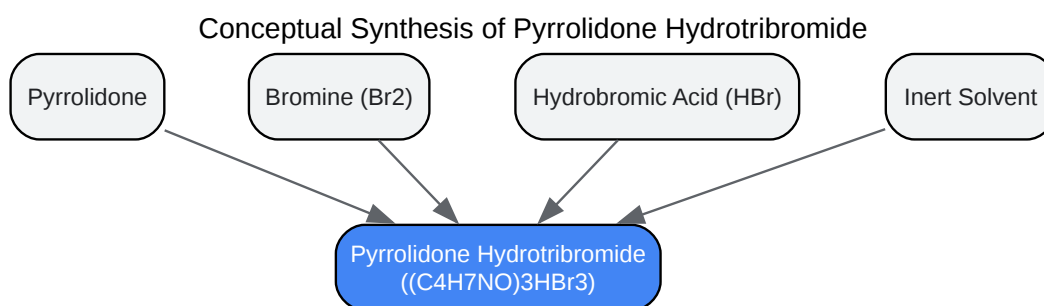
Property	Value	Reference
Molecular Formula	C ₁₂ H ₂₂ Br ₃ N ₃ O ₃	[5]
Molecular Weight	496.03 g/mol	
Appearance	Orange to dark red crystalline solid	[1][2]
Melting Point	88-90 °C	
Solubility	Very soluble in alcohol, ether, benzene, chloroform, and carbon disulfide. Infinitely soluble in water. Soluble in THF, dioxane, and DMSO.	[6]
CAS Number	22580-55-8	[7]
InChI	InChI=1S/3C4H7NO.Br2.BrH/c36-4-2-1-3-5-4;1-2;/h31-3H2,(H,5,6);;1H	[5]
InChIKey	KEWCNOMRTUONNX-UHFFFAOYSA-N	[5]
Canonical SMILES	C1CC(=O)NC1.C1CC(=O)NC1.C1CC(=O)NC1.Br.BrBr	[5]

Synthesis and Purification

Synthesis of Pyrrolidone Hydrotribromide

While a specific detailed experimental protocol for the synthesis of **Pyrrolidone hydrotribromide** is not readily available in the searched literature, the compound is a complex of pyrrolidone and hydrotribromic acid. The general approach to synthesizing such complexes involves the reaction of the heterocyclic amine with bromine.

A plausible synthetic pathway is illustrated in the diagram below.



[Click to download full resolution via product page](#)

Caption: Conceptual reaction scheme for the synthesis of **Pyrrolidone hydrotribromide**.

Purification

Recrystallization is a standard method for the purification of solid organic compounds. The choice of solvent is critical and should be one in which the compound is sparingly soluble at room temperature but highly soluble at elevated temperatures. For pyrrolidone-based compounds, polar solvents such as alcohols (methanol, ethanol) or a mixed solvent system like methanol/water or acetone/water can be effective.^[8] Given PHT's solubility profile, recrystallization from a suitable solvent system would be the primary method of purification.

Reactivity and Applications

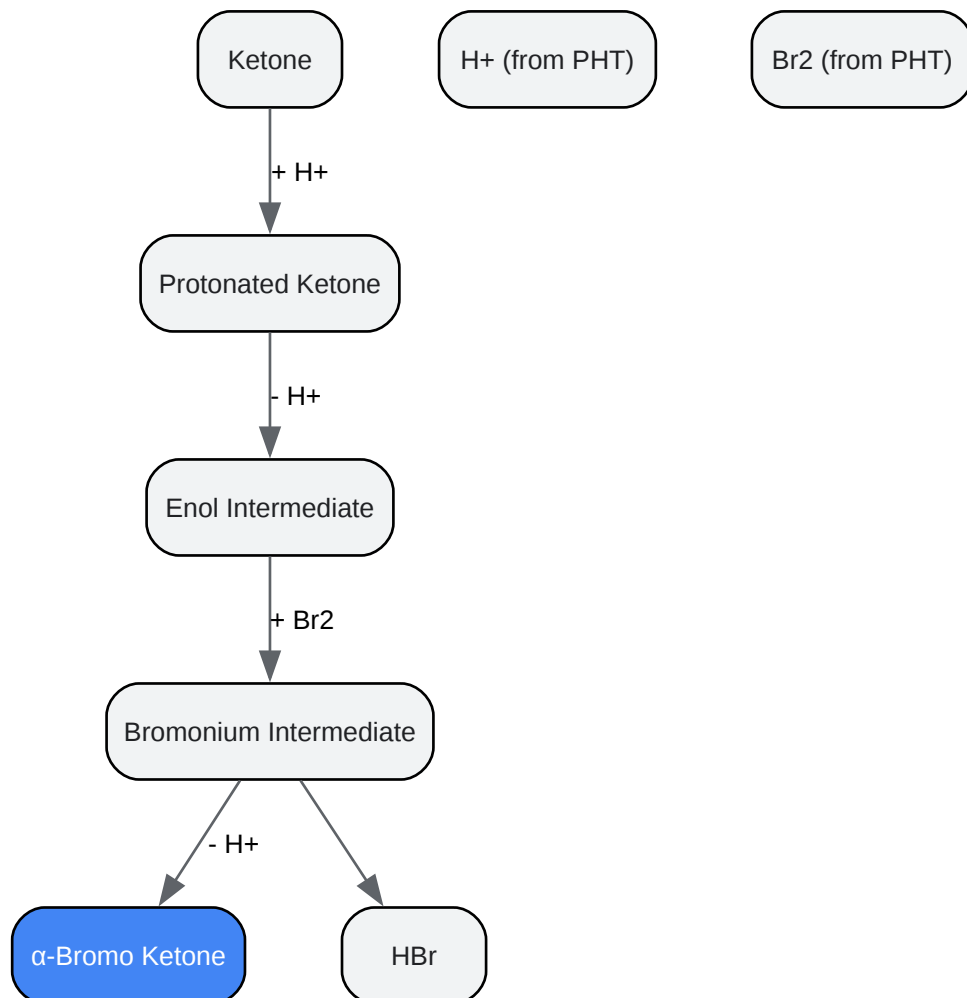
The principal application of **Pyrrolidone hydrotribromide** is as a selective agent for the α -bromination of ketones.^{[3][4]} This selectivity is particularly valuable when other functional groups that are sensitive to bromination, such as alkenes, are present in the molecule. The

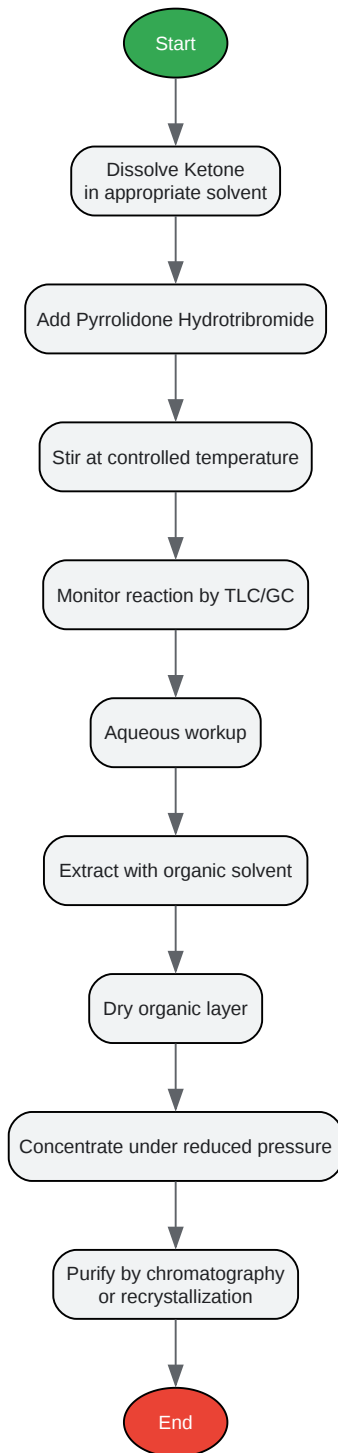
solid nature of PHT allows for easier handling and more precise control over the stoichiometry of the reaction compared to using liquid bromine.

Mechanism of Selective α -Bromination of Ketones

The selective bromination of ketones by PHT is understood to proceed via the slow, controlled release of bromine. The generally accepted mechanism for the acid-catalyzed α -bromination of a ketone involves the formation of an enol intermediate, which then acts as a nucleophile to attack the electrophilic bromine.

The reaction mechanism can be visualized as a multi-step process:

Mechanism of Acid-Catalyzed α -Bromination of a Ketone

Experimental Workflow for α -Bromination of a Ketone[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbinnno.com [nbinnno.com]
- 2. nbinnno.com [nbinnno.com]
- 3. researchgate.net [researchgate.net]
- 4. pubs.acs.org [pubs.acs.org]
- 5. Page loading... [wap.guidechem.com]
- 6. labsolu.ca [labsolu.ca]
- 7. Pyrrolidone hydrotribromide | C₄H₇Br₃NO- | CID 15287049 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [physical and chemical properties of Pyrrolidone hydrotribromide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2492289#physical-and-chemical-properties-of-pyrrolidone-hydrotribromide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com